

# Essential Safety and Operational Guidance for Handling tert-Butoxycarbonyl-D-valine

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## Compound of Interest

Compound Name: *tert-Butoxycarbonyl-D-valine*

Cat. No.: B558431

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **tert-Butoxycarbonyl-D-valine**, including personal protective equipment (PPE) recommendations, procedural guidance for handling and disposal, and emergency protocols.

## Physicochemical Properties

Property	Value
Appearance	White Powder/Solid[1][2]
Odor	Odorless[1][2]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> NO <sub>4</sub> [1]
Molecular Weight	217.27 g/mol [1]
Melting Point	76 - 80 °C (168.8 - 176 °F)[1][2]
Solubility	Insoluble in water[1][3]

## Personal Protective Equipment (PPE)

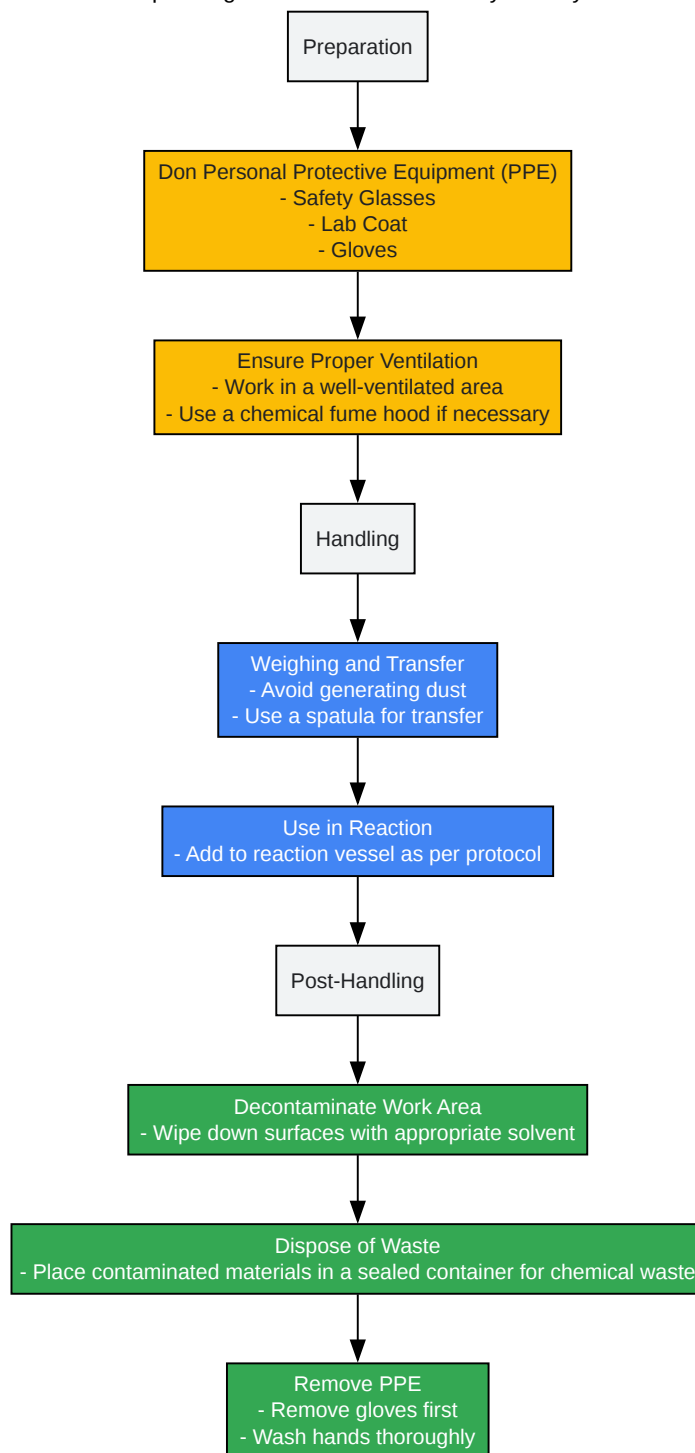
When handling **tert-Butoxycarbonyl-D-valine**, the use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Justification & Best Practices
Eye/Face Protection	Safety glasses or chemical safety goggles	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <sup>[4]</sup>
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and lab coat	Inspect gloves prior to use and use proper glove removal technique to avoid skin contact. <sup>[4]</sup> Dispose of contaminated gloves after use. <sup>[4]</sup> Wash hands thoroughly after handling.
Respiratory Protection	Generally not required under normal use with adequate ventilation	Where dust is generated, use a NIOSH-approved dust mask. <sup>[4]</sup> For firefighting, a self-contained breathing apparatus is necessary. <sup>[1][2][4]</sup>

## Standard Operating Procedure for Handling

Adherence to a standard operating procedure minimizes risks and ensures consistent, safe handling of **tert-Butoxycarbonyl-D-valine** in a laboratory setting.

## Standard Operating Procedure for tert-Butoxycarbonyl-D-valine

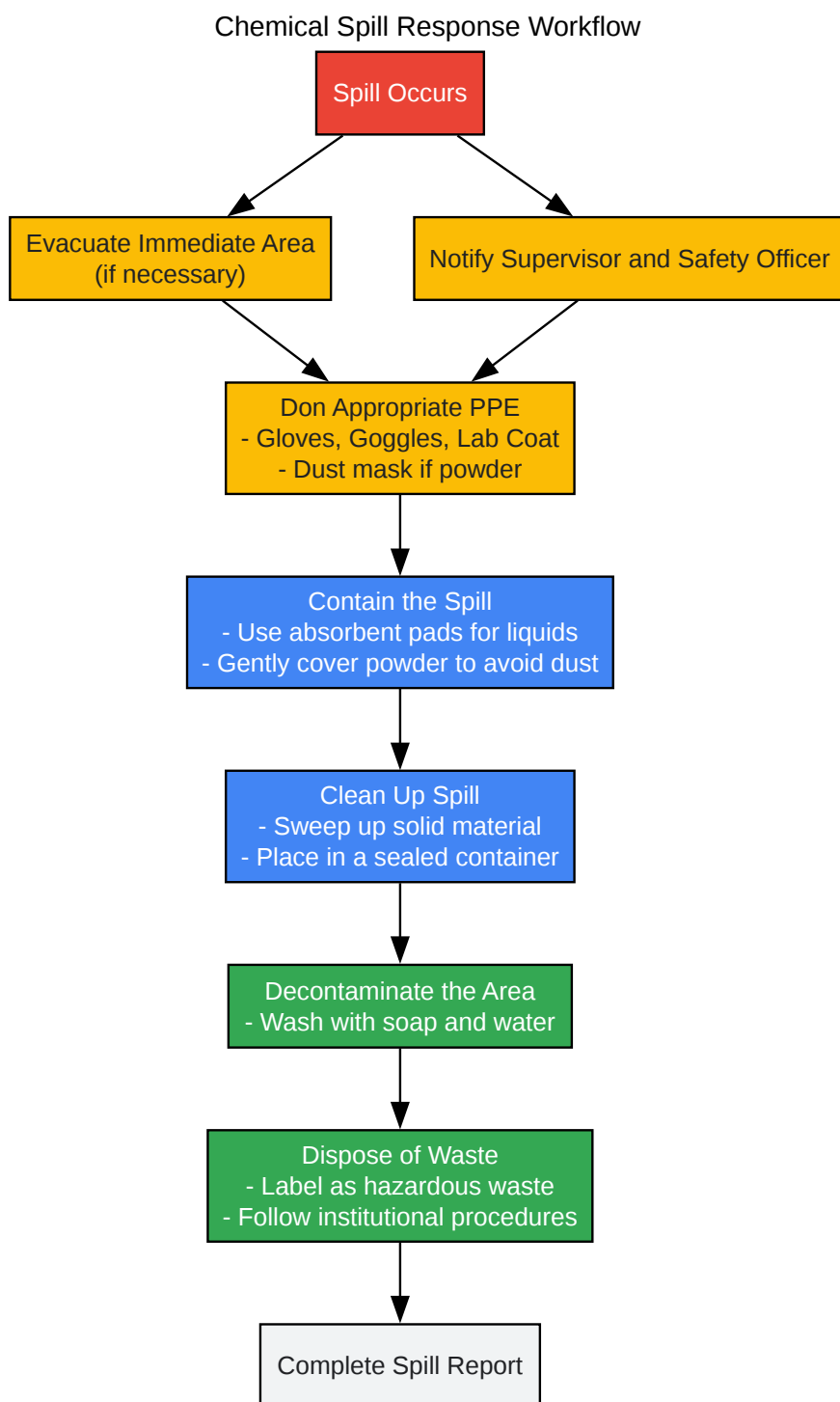


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Caption: Standard procedure for handling **tert-Butoxycarbonyl-D-valine**.

## Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a structured and immediate response is critical to contain the material and prevent exposure.



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Caption: Workflow for responding to a chemical spill.

## First Aid Measures

Immediate and appropriate first aid is crucial in case of accidental exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[1][2]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[5]

## Disposal Plan

Proper disposal of **tert-Butoxycarbonyl-D-valine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. [4] Dispose of as unused product.[4]
- Contaminated Packaging: Dispose of as unused product in suitable, closed containers.[4]
- General Guidance: Observe all federal, state, and local environmental regulations.[6] Do not allow the product to enter drains or waterways.[6][7]

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